

# Technical Support Center: Radiation Hardness of Doped $^{114}\text{CdWO}_4$ Scintillators

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## Compound of Interest

Compound Name: Cadmium-114

Cat. No.: B084361

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with doped **Cadmium-114** tungstate ( $^{114}\text{CdWO}_4$ ) scintillators. The information is designed to address specific issues that may be encountered during experiments in radiation environments.

## Troubleshooting Guide

This guide provides solutions to common problems encountered when using doped  $^{114}\text{CdWO}_4$  scintillators in experimental setups.

Problem	Possible Causes	Recommended Solutions
Reduced Light Output After Irradiation	<p>1. Color Center Formation: Radiation can create defects in the crystal lattice (color centers) that absorb the scintillation light. 2. Surface Contamination: Dust, fingerprints, or other residues on the crystal surface can scatter or absorb light. 3. Improper Optical Coupling: Poor contact between the scintillator and the photodetector can lead to light loss. 4. Photodetector Damage: The photodetector itself may have suffered radiation damage.</p>	<p>1. Annealing: For undoped CdWO<sub>4</sub>, radiation damage can sometimes be reversed by annealing. The optimal annealing temperature and duration should be determined experimentally. 2. Optical Bleaching: In some scintillators, exposure to light of a specific wavelength can help to reduce color centers. 3. Surface Cleaning: Clean the crystal surface with a lint-free cloth and an appropriate solvent (e.g., isopropyl alcohol), following proper handling procedures. 4. Re-couple Photodetector: Ensure the optical grease or pad is applied correctly and that there is good physical contact between the scintillator and the photodetector. 5. Test Photodetector: Test the photodetector independently to ensure it is functioning correctly.</p>
Poor Energy Resolution	<p>1. Non-uniform Light Collection: Inhomogeneous radiation damage can lead to variations in light output across the crystal. 2. Electronic Noise: Noise in the readout electronics can broaden the signal peak. 3. Incorrect High</p>	<p>1. Check for Uniform Irradiation: If possible, ensure the irradiation source provides a uniform dose across the crystal. 2. Optimize Electronics: Check grounding and shielding of the electronic components to minimize noise.</p>

	<p>Voltage Setting: Improper voltage supplied to the photomultiplier tube (PMT) can affect signal amplification. 4. Crystal Hydration (for hygroscopic scintillators): Although <math>\text{CdWO}_4</math> is non-hygroscopic, this can be an issue with other scintillators.</p>	<p>Use appropriate shaping times on the amplifier. 3. Calibrate High Voltage: Determine the optimal PMT high voltage setting for the best energy resolution. 4. Proper Storage: Store crystals in a dry environment.</p>
Signal Instability or Drifting Peaks	<p>1. Temperature Fluctuations: The light output of scintillators can be temperature-dependent. 2. PMT Drift: The gain of a PMT can drift over time, especially during initial warm-up. 3. High Voltage Supply Instability: Fluctuations in the high voltage supply will cause gain variations.</p>	<p>1. Temperature Stabilization: Maintain a stable operating temperature for the detector system. 2. Warm-up Period: Allow the PMT and electronics to warm up for a sufficient period before taking measurements. 3. Stable High Voltage Source: Use a high-quality, stable high voltage power supply.</p>
Increased Afterglow	<p>1. Radiation-Induced Luminescence Centers: High radiation doses can create long-lived excited states in the crystal, leading to persistent light emission after the radiation source is removed.</p>	<p>1. Doping: Doping with certain ions can help to suppress afterglow. 2. Allow for Decay: If afterglow is an issue, allow for a sufficient delay between irradiation and measurement.</p>

## Frequently Asked Questions (FAQs)

Q1: Why is doping used to improve the radiation hardness of  $^{114}\text{CdWO}_4$  scintillators?

A1: Doping is used to improve the radiation hardness of  $^{114}\text{CdWO}_4$  scintillators by introducing ions that can mitigate the effects of radiation damage. The primary mechanism of radiation damage in tungstate crystals is the formation of color centers, often associated with oxygen vacancies in the crystal lattice. These defects can trap charge carriers and absorb the

scintillation light, leading to a reduction in light output. Doping with certain trivalent metal ions is believed to introduce excess oxygen ions into the lattice, which can then fill the radiation-induced oxygen vacancies, thereby reducing the formation of color centers.

Q2: What are some common dopants used for  $^{114}\text{CdWO}_4$  and how do they work?

A2: Common dopants for  $\text{CdWO}_4$  include trivalent ions such as Gadolinium ( $\text{Gd}^{3+}$ ) and Bismuth ( $\text{Bi}^{3+}$ ), and monovalent ions like Silver ( $\text{Ag}^+$ ). Trivalent ions are thought to improve radiation hardness by providing excess oxygen ions to compensate for oxygen vacancies created by radiation. The exact mechanism for all dopants is a subject of ongoing research, but the general principle is that they alter the defect landscape of the crystal to make it more resistant to the formation of stable color centers.

Q3: What is the typical radiation dose at which undoped  $\text{CdWO}_4$  starts to show significant damage?

A3: Undoped  $\text{CdWO}_4$  is susceptible to radiation damage at doses starting between 1 and 10 Gray ( $10^2$  -  $10^3$  rad). For higher doses of  $10^4$  Gray ( $10^6$  rad) from gamma-rays, the optical transmission of undoped  $\text{CdWO}_4$  can decrease by less than 15%.

Q4: How does radiation damage manifest in  $^{114}\text{CdWO}_4$  scintillators?

A4: Radiation damage in  $^{114}\text{CdWO}_4$  primarily manifests as a reduction in optical transmittance due to the formation of color centers. This leads to a decrease in the measured light output and can degrade the energy resolution of the detector. The damage is caused by the displacement of atoms in the crystal lattice, creating defects such as Frenkel pairs (an interstitial atom and a vacancy).

Q5: Can radiation damage in doped  $^{114}\text{CdWO}_4$  be reversed?

A5: For undoped  $\text{CdWO}_4$ , radiation damage is often reversible with time or through thermal annealing. While specific data for doped  $^{114}\text{CdWO}_4$  is not readily available, it is expected that similar recovery mechanisms may apply. However, the presence of dopants could influence the stability of the radiation-induced defects and thus affect the recovery process.

## Quantitative Data on Radiation Hardness

While a comprehensive, directly comparative dataset for various doped  $^{114}\text{CdWO}_4$  scintillators is not readily available in the public literature, the following table summarizes the known effects of radiation on undoped  $\text{CdWO}_4$  and the qualitative improvements observed with doping.

Scintillator Material	Radiation Type & Dose	Effect on Performance	Reference
Undoped $\text{CdWO}_4$	Gamma-rays, 10-100 Gy ( $10^3$ - $10^4$ rad)	Onset of observable radiation damage.	
Undoped $\text{CdWO}_4$	Gamma-rays, 10 kGy ( $10^6$ rad)	< 15% decrease in optical transmission.	
Undoped $\text{CdWO}_4$	Beta-particles, 100 kGy ( $10^7$ rad)	< 6% decrease in optical transmission.	
Trivalent Ion Doped $\text{CdWO}_4$	Not Specified	Improved radiation hardness compared to undoped $\text{CdWO}_4$ .	
Ag and Gd Co-doped $\text{CdWO}_4$	Alpha particles ( $^{241}\text{Am}$ source)	Increased absolute counting efficiency and decreased energy resolution (pre-irradiation data).	

## Experimental Protocols

The following are generalized protocols for key experiments to evaluate the radiation hardness of doped  $^{114}\text{CdWO}_4$  scintillators.

## Crystal Synthesis and Sample Preparation

Doped  $^{114}\text{CdWO}_4$  crystals are typically grown using either the Czochralski or Bridgman technique.

- Czochralski Method:

- High-purity  $^{114}\text{CdO}$  and  $\text{WO}_3$  powders are mixed in stoichiometric amounts with the desired dopant oxide (e.g.,  $\text{Gd}_2\text{O}_3$ ).
- The mixture is melted in a platinum crucible.
- A seed crystal is dipped into the melt and slowly pulled upwards while rotating, allowing the crystal to grow.
- Sample Preparation:
  - The grown crystal boule is cut into samples of the desired dimensions (e.g.,  $10 \times 10 \times 10 \text{ mm}^3$ ).
  - The surfaces of the samples are polished to an optical grade to minimize light scattering.
  - The dimensions and weight of each sample are recorded.

## Irradiation Procedure (Gamma-rays)

- Pre-irradiation Characterization: Measure the light output, energy resolution, decay time, and optical transmission of the samples before irradiation.
- Irradiation Source: Use a calibrated gamma-ray source, such as  $^{60}\text{Co}$ , which provides gamma-rays of known energies (1.17 and 1.33 MeV).
- Dosimetry: Accurately measure the radiation dose and dose rate delivered to the samples using a calibrated dosimeter.
- Irradiation: Place the samples at a fixed distance from the source and irradiate them to the desired total dose. It is advisable to perform irradiations in a stepwise manner to observe the progression of damage.
- Post-irradiation Handling: Handle the irradiated samples with appropriate safety precautions.

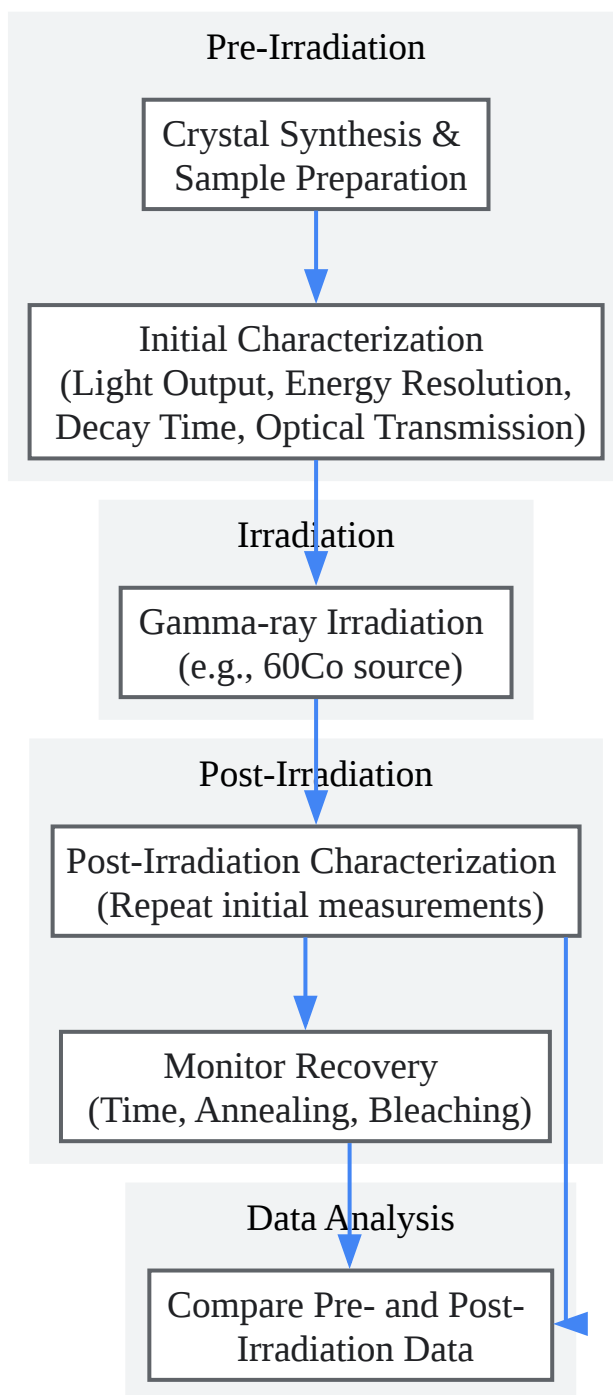
## Post-Irradiation Characterization

Perform the following measurements at set time intervals after irradiation to assess both the extent of the damage and any potential recovery.

- Optical Transmission:
  - Use a spectrophotometer to measure the optical transmission spectrum of the crystal from the UV to the near-IR range.
  - Compare the post-irradiation spectrum to the pre-irradiation spectrum to identify and quantify the radiation-induced absorption bands.
- Light Output and Energy Resolution:
  - Couple the scintillator to a photodetector (e.g., a PMT).
  - Expose the detector to a gamma-ray source with a known energy (e.g.,  $^{137}\text{Cs}$ , 662 keV).
  - Acquire the pulse height spectrum using a multichannel analyzer (MCA).
  - The light output is proportional to the channel number of the photopeak. Compare this to the pre-irradiation value.
  - Calculate the energy resolution as the full width at half maximum (FWHM) of the photopeak divided by the peak position.
- Decay Time:
  - Excite the scintillator with a pulsed radiation source (e.g., a pulsed X-ray or laser).
  - Record the scintillation light pulse shape using a fast oscilloscope.
  - Fit the decay curve with an exponential function to determine the decay time constant(s).

## Visualizations

## Experimental Workflow for Radiation Hardness Testing

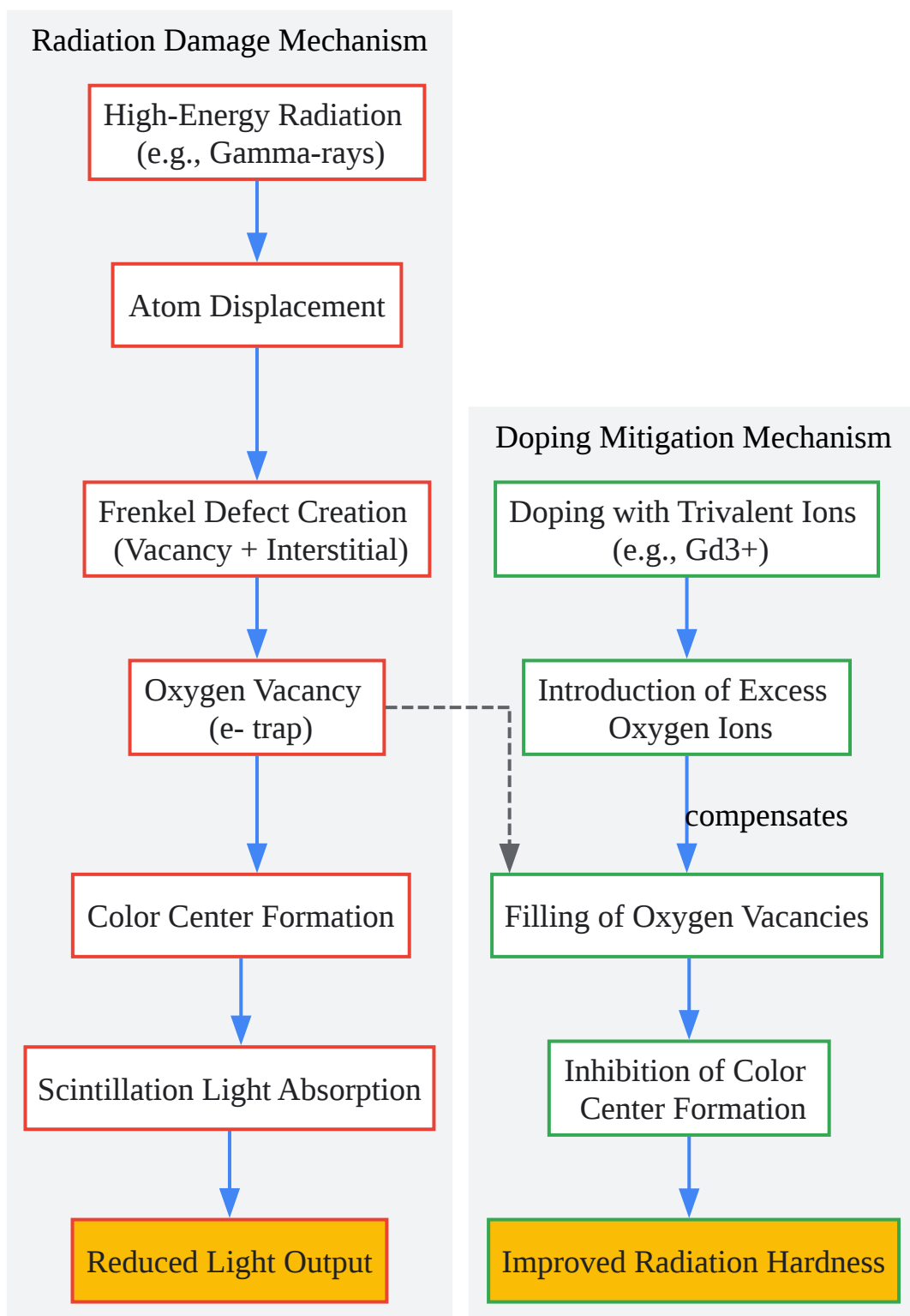


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Caption: Workflow for evaluating the radiation hardness of scintillator crystals.

## Radiation Damage and Mitigation in Doped $\text{CdWO}_4$





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Caption: Mechanism of radiation damage and its mitigation by trivalent doping in CdWO<sub>4</sub>.

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